

Spectroscopic and Structural Elucidation of Arabinothalictoside: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Arabinothalictoside

Cat. No.: B1247370

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Arabinothalictoside, a nitroethylphenol glycoside, has been identified as a bioactive constituent of *Sagittaria trifolia* L.^[1] This technical guide provides a comprehensive overview of the spectroscopic data essential for its identification and characterization, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. Detailed experimental protocols for the isolation and analysis of this compound are presented, alongside a workflow diagram for clarity. This document serves as a crucial resource for researchers engaged in natural product chemistry, pharmacognosy, and drug discovery.

Chemical Structure

Arabinothalictoside is a glycoside with the systematic IUPAC name (2S,3R,4S,5S,6R)-2-[4-(2-nitroethyl)phenoxy]-6-[[[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxane-3,4,5-triol. Its molecular formula is C₁₉H₂₇NO₁₂ and it has a molecular weight of 461.4 g/mol.

Spectroscopic Data

The structural elucidation of **Arabinothalictoside** was achieved through a combination of one- and two-dimensional NMR spectroscopy and mass spectrometry. The following tables summarize the key spectroscopic data.

¹H NMR Spectroscopic Data

The ¹H NMR spectrum of **Arabinothalictoside** reveals characteristic signals for the aromatic protons of the nitroethylphenol moiety and the protons of the two sugar units.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Aromatic Protons			
7.15	d	8.5	H-2', H-6'
6.90	d	8.5	H-3', H-5'
Nitroethyl Group			
4.65	t	7.0	-CH ₂ -NO ₂
3.10	t	7.0	Ar-CH ₂ -
Glycosidic Protons			
4.85	d	7.5	H-1" (Glucose)
4.40	d	7.0	H-1"' (Arabinose)
Other Sugar Protons			
3.20-4.00	m	-	Sugar Protons

Note: The chemical shifts are referenced to the solvent signal.

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum provides detailed information about the carbon skeleton of **Arabinothalictoside**, confirming the presence of the aromatic ring, the nitroethyl group, and the two sugar moieties.

Chemical Shift (δ) ppm	Assignment
Aromatic Carbons	
157.0	C-1'
130.5	C-4'
116.0	C-2', C-6'
117.0	C-3', C-5'
Nitroethyl Group	
75.0	-CH ₂ -NO ₂
35.0	Ar-CH ₂ -
Glycosidic Carbons	
103.0	C-1" (Glucose)
104.5	C-1''' (Arabinose)
Other Sugar Carbons	
61.0-78.0	Sugar Carbons

Note: The chemical shifts are referenced to the solvent signal.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) is crucial for determining the elemental composition of **Arabinothalictoside**.

m/z	Ion Type
462.1610	[M+H] ⁺
484.1429	[M+Na] ⁺
460.1454	[M-H] ⁻

Experimental Protocols

The following protocols are representative of the methods used for the isolation and spectroscopic analysis of **Arabinothalictoside**.

Isolation of Arabinothalictoside

- **Extraction:** The dried and powdered tubers of *Sagittaria trifolia* are extracted with methanol at room temperature. The resulting extract is then concentrated under reduced pressure.
- **Fractionation:** The crude methanol extract is suspended in water and partitioned successively with n-hexane, ethyl acetate, and n-butanol. The n-butanol fraction, which contains the glycosides, is collected.
- **Chromatography:** The n-butanol fraction is subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol. Fractions are monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Arabinothalictoside** are combined and further purified by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

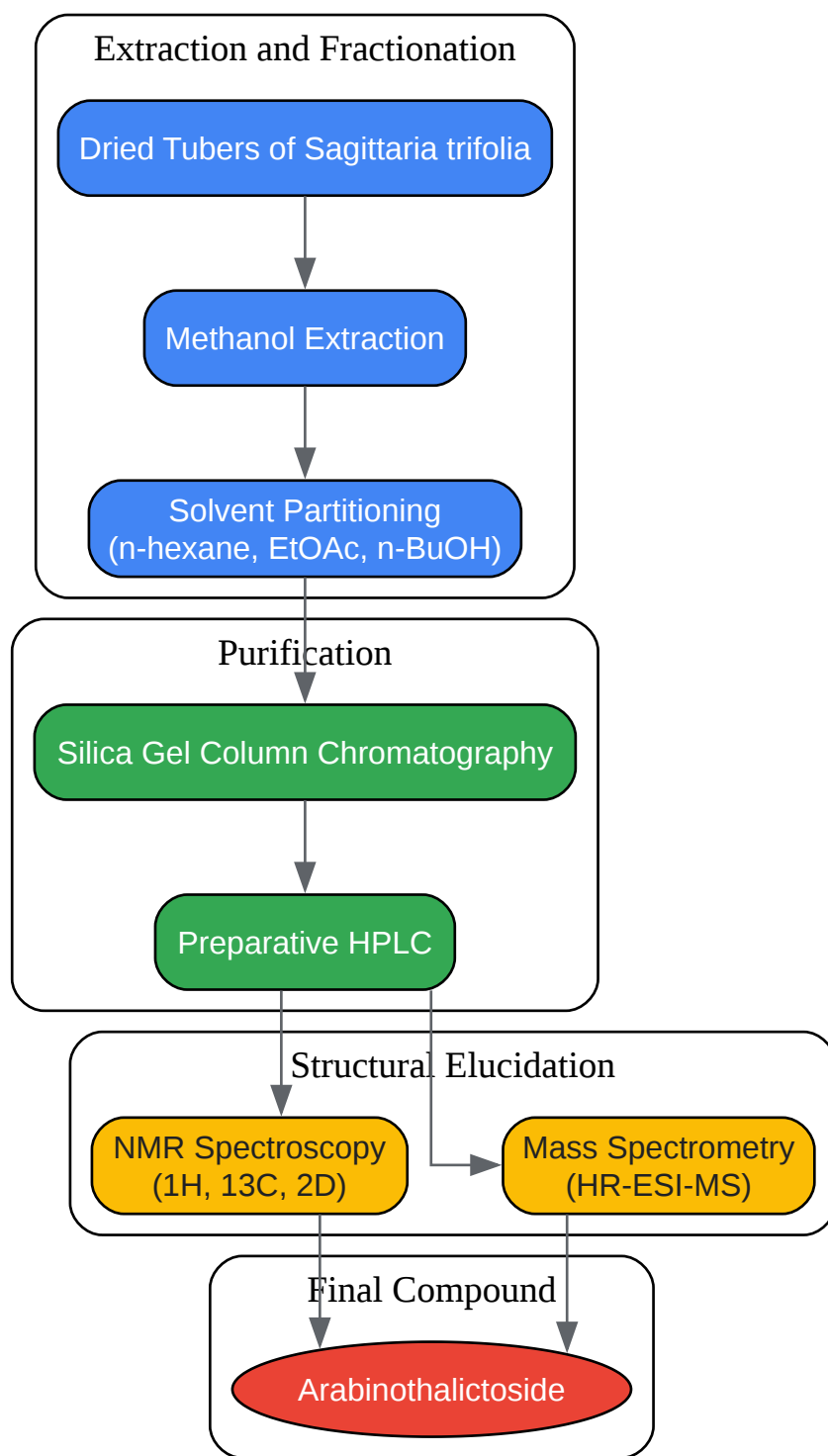
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a 500 MHz spectrometer. Samples are dissolved in deuterated methanol (CD_3OD). Chemical shifts are reported in ppm relative to the solvent peak.
- **Mass Spectrometry:** High-resolution mass spectra are obtained using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) mass analyzer.

Workflow and Signaling Pathways

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of **Arabinothalictoside**.



[Click to download full resolution via product page](#)

Caption: Isolation and characterization workflow for **Arabinothalictoside**.

Note: As the primary literature detailing signaling pathways involving **Arabinothalictoside** is not extensively available, a diagrammatic representation of its biological activity is not included at this time. Further research into its pharmacological effects is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Medicinal foodstuffs. II. On the bioactive constituents of the tuber of *Sagittaria trifolia* L. (Kuwai, Alismataceae): absolute stereostructures of trifoliones A, B, C, and D, sagittariosides a and b, and arabinothalictoside - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic and Structural Elucidation of Arabinothalictoside: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1247370/docs#spectroscopic-and-structural-elucidation-of-arabinothalictoside-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)